

Safety data sheet and handling precautions for Bezafibrate-d4

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Compound of Interest

Compound Name: Bezafibrate-d4

Cat. No.: B562651

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Bezafibrate-d4: A Technical Guide to Safety and Handling

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety data and handling precautions for **Bezafibrate-d4**. The information is intended to support researchers, scientists, and drug development professionals in the safe and effective use of this compound.

Chemical and Physical Properties

Bezafibrate-d4 is the deuterated form of Bezafibrate, a fibric acid derivative and a pan-agonist of peroxisome proliferator-activated receptors (PPARs).[1] It is primarily used as an internal standard in analytical chemistry, particularly in mass spectrometry-based quantification of Bezafibrate.[2]

Property	Value	Reference(s)
Chemical Name	2-[4-[2-[(4-chloro-2,3,5,6-tetradeuteriobenzoyl)amino]ethyl]phenoxy]-2-methylpropanoic acid	[3]
Synonyms	Benzofibrate-d4	[1]
CAS Number	1189452-53-6	[1][4]
Molecular Formula	C ₁₉ H ₁₆ D ₄ ClNO ₄	[1][4]
Molecular Weight	365.8 g/mol	[1][3]
Purity	≥99% deuterated forms (d ₁ -d ₄); >95% (HPLC)	[1][4]
Appearance	Solid	[1]
Solubility	DMSO: slightly soluble	[1]
Storage Temperature	-20°C	[4]

Hazard Identification and Safety Precautions

The safety data for **Bezafibrate-d4** is largely extrapolated from the data for its non-deuterated counterpart, Bezafibrate. It is considered a hazardous substance.

GHS Hazard Statements:

- H302: Harmful if swallowed.[5][6]
- H361: Suspected of damaging fertility or the unborn child.[5]
- H373: May cause damage to organs through prolonged or repeated exposure.[5]
- H412: Harmful to aquatic life with long lasting effects.[5]

Precautionary Statements:

- P264: Wash skin thoroughly after handling.[6]
- P270: Do not eat, drink or smoke when using this product.[6]
- P301 + P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[6]
- P330: Rinse mouth.[6]
- P501: Dispose of contents/container to an approved waste disposal plant.[6]

Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **Bezafibrate-d4** and ensure the safety of laboratory personnel.

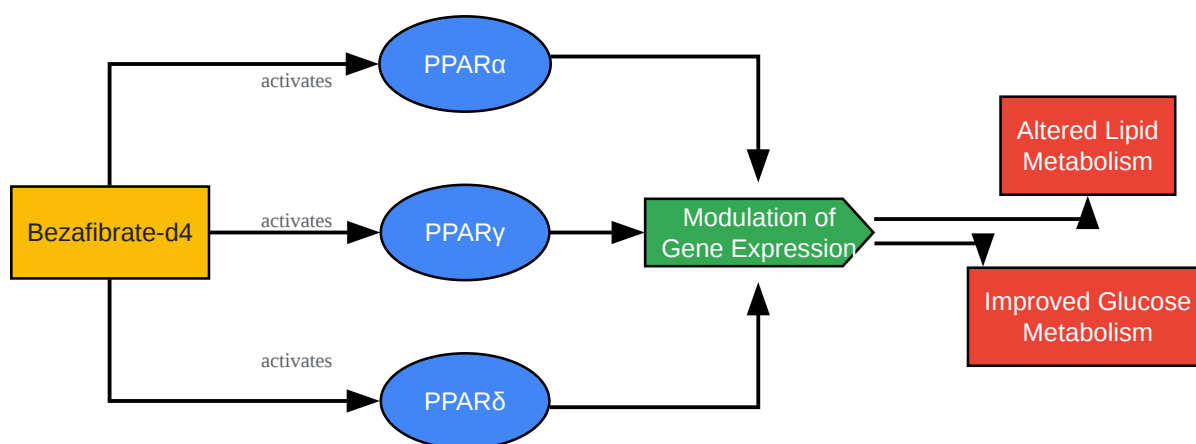
Precaution	Detailed Recommendation	Reference(s)
Personal Protective Equipment (PPE)	Wear appropriate protective clothing, including a lab coat, safety glasses with side shields, and chemical-resistant gloves.[2]	
Engineering Controls	Use in a well-ventilated area. A fume hood is recommended for handling the solid compound and preparing solutions.[7]	
Handling	Avoid inhalation of dust.[2] Avoid contact with skin and eyes. Do not eat, drink, or smoke when handling.[6] Wash hands thoroughly after handling.[2][6]	
Storage	Store in a tightly sealed container at -20°C.[4] Protect from light.[8] Store away from incompatible materials such as strong oxidizing agents.[9]	
Spill Response	In case of a spill, avoid generating dust.[9] Sweep up the solid material and place it in a suitable container for disposal.[9] Clean the affected area thoroughly.[6]	
Disposal	Dispose of waste in accordance with local, state, and federal regulations.[6]	

First-Aid Measures

Exposure Route	First-Aid Procedure	Reference(s)
Ingestion	If swallowed, rinse mouth with water.[2] Immediately call a poison control center or doctor. [2][5] Do not induce vomiting. [2]	
Inhalation	Move the person to fresh air.[2] [5] If breathing is difficult, seek medical attention.[2]	
Skin Contact	Remove contaminated clothing.[2] Wash the affected area with soap and plenty of water.[2]	
Eye Contact	Rinse cautiously with water for several minutes.[2][5] Remove contact lenses, if present and easy to do. Continue rinsing.	

Mechanism of Action: PPAR Signaling Pathway

Bezafibrate acts as a pan-agonist for all three peroxisome proliferator-activated receptor (PPAR) isoforms: PPAR α , PPAR γ , and PPAR δ . [1][3] This activation modulates the transcription of genes involved in lipid and glucose metabolism, leading to a reduction in triglycerides and an increase in high-density lipoprotein (HDL) cholesterol. [1]



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Bezafibrate-d4 activates PPAR isoforms to modulate gene expression.

Experimental Protocols: Use as an Internal Standard

Bezafibrate-d4 is commonly used as an internal standard for the quantification of Bezafibrate in biological matrices by liquid chromatography-tandem mass spectrometry (LC-MS/MS).[2] The following provides a general workflow for its use.

Preparation of Stock and Working Solutions

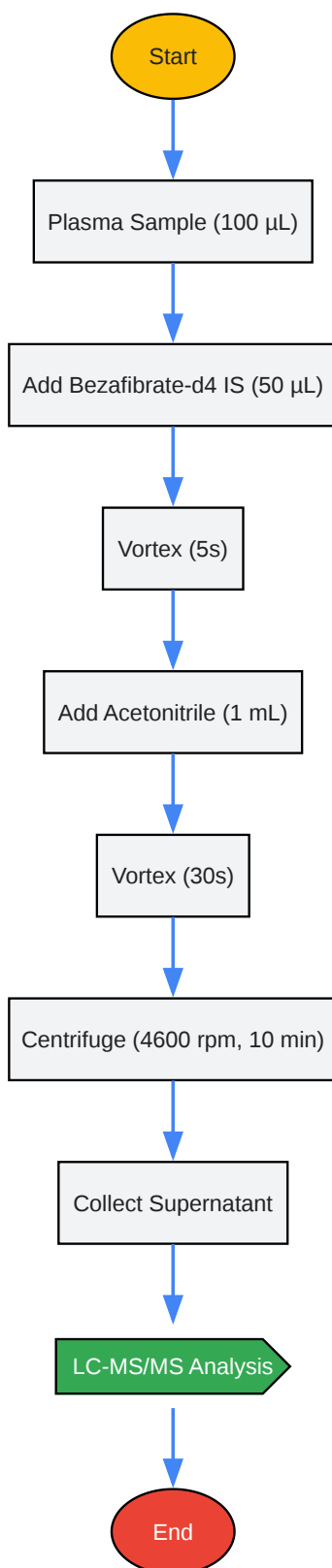
- Stock Solution: Prepare a stock solution of **Bezafibrate-d4** in a suitable organic solvent (e.g., methanol or DMSO) at a concentration of 1 mg/mL. Store at -20°C.
- Working Solution: Dilute the stock solution with the same solvent to a working concentration appropriate for the analytical method (e.g., 20 µg/mL).[2]

Sample Preparation (Protein Precipitation)

The following is a general protein precipitation protocol for plasma samples:

- To 100 µL of the plasma sample, add 50 µL of the **Bezafibrate-d4** internal standard working solution.[2]
- Vortex the mixture for approximately 5 seconds.[2]
- Add 1 mL of acetonitrile to precipitate the proteins.[2]

- Vortex the sample for 30 seconds.[\[2\]](#)
- Centrifuge the sample at high speed (e.g., 4600 rpm) for 10 minutes to pellet the precipitated proteins.[\[2\]](#)
- Transfer the supernatant to a clean vial for LC-MS/MS analysis.[\[2\]](#)



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Workflow for sample preparation using **Bezafibrate-d4** as an internal standard.

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